

# Navigating the Safe Disposal of ARQ-751: A Procedural Guide

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## Compound of Interest

Compound Name: ARQ-751

Cat. No.: B1192151

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Absence of specific manufacturer guidance necessitates treating **ARQ-751** as a potent, hazardous compound, requiring stringent disposal protocols to ensure laboratory and environmental safety. Researchers and laboratory personnel must handle all materials contaminated with **ARQ-751**, including the pure compound, solutions, and used labware, as hazardous chemical waste. Adherence to institutional and local regulations for hazardous waste management is paramount.

Given that **ARQ-751** is a potent pan-AKT inhibitor, all waste streams containing this compound must be segregated and clearly labeled to prevent accidental exposure and ensure proper handling by waste management personnel. The following procedures are based on established best practices for the disposal of highly potent active pharmaceutical ingredients (HPAPIs) and kinase inhibitors.

## Key Handling and Storage Information

A summary of essential data for **ARQ-751**, also known as Vevorisertib, is provided below. This information is critical for safe handling and storage in the laboratory.

Parameter	Value	Notes
Chemical Formula	C35H38N8O	
Molecular Weight	586.73 g/mol	
Appearance	Solid powder	
Solubility	Soluble in DMSO	
Storage (Powder)	-20°C for up to 2 years	
Storage (In Solvent)	-20°C for up to 1 month	

## Procedural Guidance for ARQ-751 Disposal

The proper disposal of **ARQ-751** involves a multi-step process that begins with the segregation of waste at the point of generation. All waste must be collected in designated, chemically compatible, and clearly labeled containers.

### Step 1: Waste Segregation and Collection

- Solid Waste:
  - Place unused or expired **ARQ-751** powder, along with contaminated personal protective equipment (PPE) such as gloves and weighing papers, into a dedicated, robust, and sealable hazardous waste container.
  - The container must be clearly labeled "Hazardous Waste" and include the full chemical name, "**ARQ-751** (Vevorisertib)."
- Liquid Waste:
  - Collect all solutions containing **ARQ-751**, including stock solutions in DMSO and experimental media, in a dedicated, leak-proof, and shatter-resistant container.[1]
  - This container must be kept tightly sealed when not in use and be clearly labeled "Hazardous Waste" with the chemical contents and approximate concentrations listed.[2]
  - Solutions of **ARQ-751** should not be disposed of down the drain.[3]

- Contaminated Labware:
  - Dispose of all single-use labware, such as pipette tips and vials, that has come into contact with **ARQ-751** in the designated solid hazardous waste container.[3]
  - Reusable glassware should be decontaminated following established laboratory procedures for potent compounds before washing.

### Step 2: Labeling and Storage

- All hazardous waste containers must be accurately and clearly labeled.[2] The label should include:
  - The words "Hazardous Waste"
  - The full chemical name: "**ARQ-751** (Vevorisertib)"
  - Any other components in the waste stream (e.g., DMSO, ethanol)[4]
  - The date when waste was first added to the container.
- Store all **ARQ-751** waste containers in a designated and secure satellite accumulation area within the laboratory.[5]
- Ensure that waste is segregated based on compatibility to prevent any adverse chemical reactions.[4]

### Step 3: Decontamination Procedures

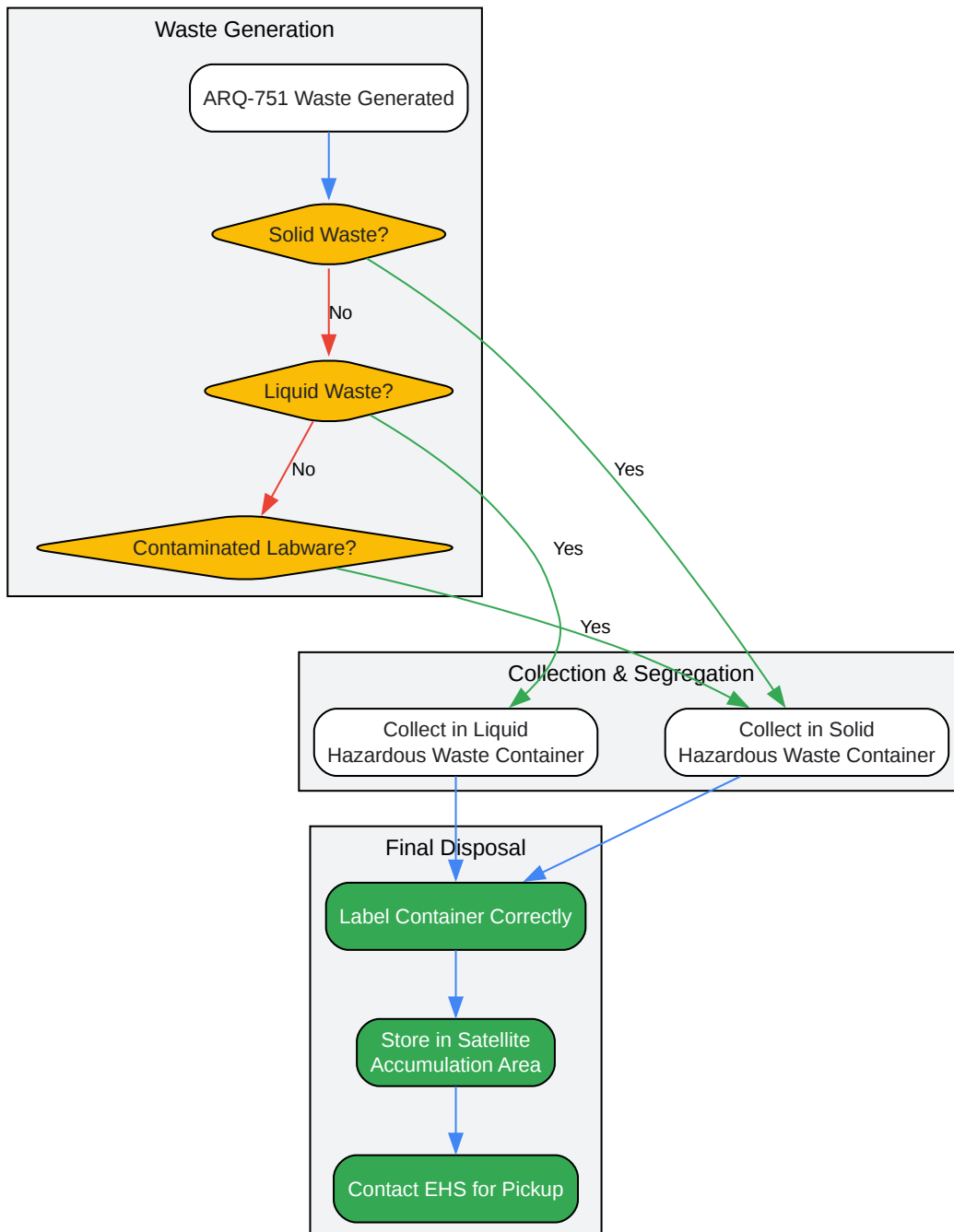
- Decontaminate all surfaces and non-disposable equipment that have been in contact with **ARQ-751**.
- A standard procedure involves wiping the surfaces with a suitable solvent, such as 70% ethanol, followed by a laboratory cleaning agent.
- All cleaning materials, including wipes and absorbents, must be disposed of as solid hazardous waste.[3]

#### Step 4: Final Disposal

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal company.<sup>[5]</sup>
- Do not attempt to treat or neutralize **ARQ-751** waste unless you have a specifically approved and validated protocol for doing so.

Below is a diagram illustrating the decision-making workflow for the proper disposal of **ARQ-751**.

ARQ-751 Disposal Workflow



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Caption: Workflow for the proper disposal of **ARQ-751** waste.

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## References

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- [4. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines \[cwu.edu\]](#)
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